

# Chemical and physical properties of Fenthion oxon sulfoxide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Fenthion oxon sulfoxide*

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## Fenthion Oxon Sulfoxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Fenthion oxon sulfoxide** is a significant metabolite of the organothiophosphate insecticide Fenthion. The metabolic activation of Fenthion to its oxon form, and the subsequent oxidation of the thioether group to a sulfoxide, results in a compound with potent acetylcholinesterase (AChE) inhibitory activity.<sup>[1][2]</sup> This increased toxicity makes **Fenthion oxon sulfoxide** a crucial analyte in toxicological studies, environmental monitoring, and food safety assessments. <sup>[2]</sup> This technical guide provides a detailed overview of the chemical and physical properties of **Fenthion oxon sulfoxide**, experimental protocols for its synthesis and analysis, and a visualization of its mechanism of action.

## Chemical and Physical Properties

**Fenthion oxon sulfoxide** is an off-white to pale yellow solid.<sup>[3]</sup> While specific experimental values for some physical properties are not readily available in the literature, the following tables summarize the known chemical identifiers and properties, along with some data for its precursor, Fenthion sulfoxide, for context.

Table 1: Chemical Identification of **Fenthion Oxon Sulfoxide**

Identifier	Value	Source
IUPAC Name	dimethyl (3-methyl-4-methylsulfinylphenyl) phosphate	[4]
Synonyms	Fenoxon sulfoxide, Fenthoxon Sulfoxide, MPP oxon sulfoxide	[1][3]
CAS Number	6552-13-2	[1][4]
Molecular Formula	C10H15O5PS	[3][4]
Molecular Weight	278.26 g/mol	[1][3]
SMILES	O=P(OC)(OC)OC1=CC(C)=C(S(C)=O)C=C1	[1][5]
InChI	1S/C10H15O5PS/c1-8-7-9(5-6-10(8)17(4)12)15-16(11,13-2)14-3/h5-7H,1-4H3	[1][5]

Table 2: Physical Properties of **Fenthion Oxon Sulfoxide** and its Precursor

Property	Fenthion Oxon Sulfoxide	Fenthion Sulfoxide	Source
Physical State	Off-White to Pale Yellow Solid	Solid	[3]
Melting Point	Data not available	Data not available	
Boiling Point	Data not available	Data not available	
Water Solubility	Data not available	Not miscible or difficult to mix	[6]
Storage Temperature	2-8°C	Store in a cool location	[1][3]

# Experimental Protocols

## Synthesis of Fenthion Oxon Sulfoxide

The synthesis of **Fenthion oxon sulfoxide** is a two-step process involving the oxidation of the thioether group of Fenthion to a sulfoxide, followed by the oxidative desulfuration of the phosphorothioate group to a phosphate.

### Step 1: Synthesis of Fenthion Sulfoxide from Fenthion

This protocol is adapted from the general method for the oxidation of sulfides.

- Materials:

- Fenthion
- m-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Silica gel for column chromatography

- Procedure:

- Dissolve Fenthion in dichloromethane.
- Slowly add a solution of m-CPBA (1.1 equivalents) in dichloromethane to the Fenthion solution at room temperature with stirring.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with a saturated sodium bicarbonate solution to remove excess m-CPBA.
- Separate the organic layer, dry over anhydrous sodium sulfate, and filter.

- Concentrate the solution under reduced pressure to yield crude Fenthion sulfoxide.
- Purify the crude product by silica gel column chromatography.

#### Step 2: Synthesis of **Fenthion Oxon Sulfoxide** from Fenthion Sulfoxide

This protocol is based on a general method for the oxidation of phosphorothioates to their corresponding oxons.[\[7\]](#)

- Materials:

- Fenthion sulfoxide
- m-Chloroperoxybenzoic acid (m-CPBA)
- Dry methylene chloride
- Silica gel for preparative thin-layer chromatography (TLC)
- Ethyl acetate/hexanes solvent system

- Procedure:

- Dissolve Fenthion sulfoxide in dry methylene chloride and cool to 0°C.
- Add m-CPBA (1.5 equivalents) to the solution and stir at room temperature for 2 hours, or until the reaction is complete as monitored by TLC.
- Load the reaction mixture onto a preparative silica gel TLC plate.
- Elute the plate with an appropriate solvent system (e.g., ethyl acetate/hexanes, 1:1).
- Isolate the band corresponding to **Fenthion oxon sulfoxide** to obtain the purified product.

## Analytical Methods

**Fenthion oxon sulfoxide** is often analyzed as part of a multi-residue analysis of Fenthion and its metabolites.[\[2\]](#) High-performance liquid chromatography coupled with mass spectrometry is a common and effective technique.

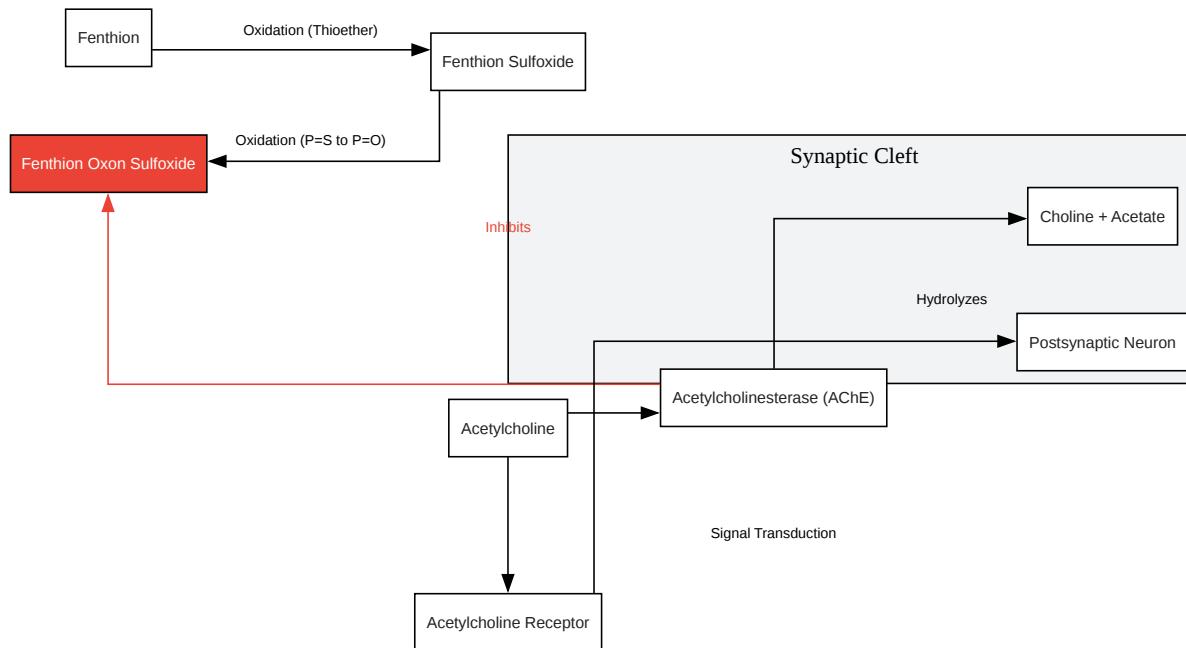
- Method: Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)[2]
- Sample Preparation: A QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) based method can be employed for extraction from various matrices.
- Instrumentation:
  - UHPLC system for chromatographic separation.
  - Tandem mass spectrometer for detection and quantification.
- Key Parameters:
  - Column: A suitable reversed-phase column (e.g., C18).
  - Mobile Phase: A gradient of water and acetonitrile or methanol, often with additives like formic acid or ammonium formate.
  - Ionization Mode: Positive electrospray ionization (ESI+).
  - MS/MS Transitions: Specific precursor-to-product ion transitions for **Fenthion oxon sulfoxide** should be monitored for accurate quantification.

## Signaling Pathways and Mechanisms of Action

The primary mechanism of toxicity for **Fenthion oxon sulfoxide** is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine.[1] This inhibition leads to an accumulation of acetylcholine in the synaptic cleft, resulting in overstimulation of cholinergic receptors and subsequent neurotoxic effects.

## Acetylcholinesterase Inhibition Pathway

The following diagram illustrates the metabolic activation of Fenthion and the subsequent inhibition of acetylcholinesterase by **Fenthion oxon sulfoxide**.

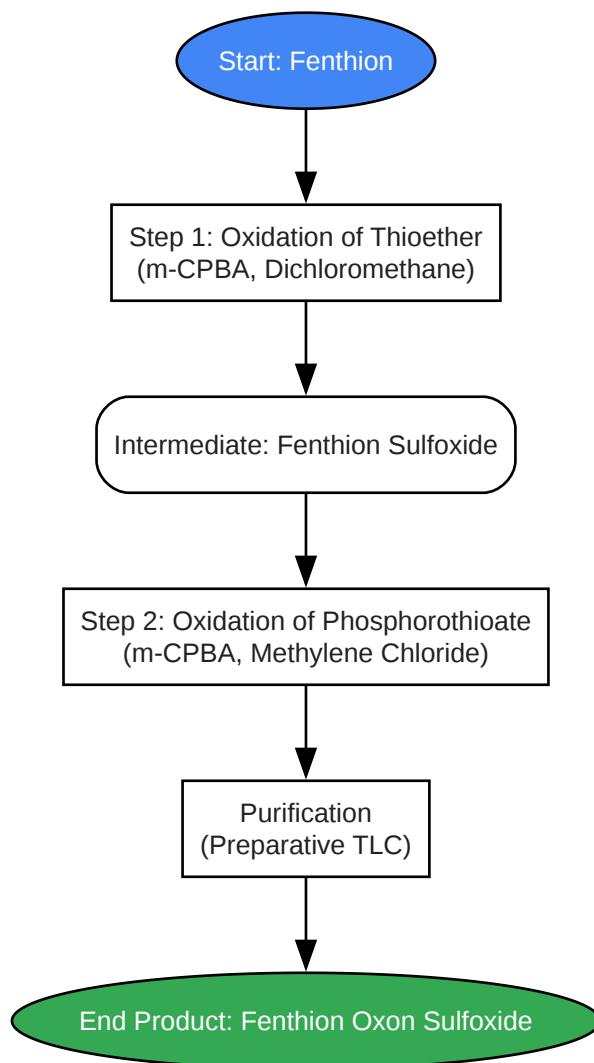


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Caption: Metabolic activation of Fenthion and AChE inhibition.

## Experimental Workflow for Synthesis

The logical workflow for the chemical synthesis of **Fenthion oxon sulfoxide** is depicted below.



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Caption: Workflow for the synthesis of **Fenthion oxon sulfoxide**.

## Conclusion

**Fenthion oxon sulfoxide** is a potent acetylcholinesterase inhibitor and a key metabolite in understanding the toxicology of Fenthion. While some of its physical properties are not well-documented, its chemical identity, synthesis, and mechanism of action are established. The experimental protocols and diagrams provided in this guide offer a comprehensive resource for researchers and professionals working with this important compound. Further research to determine the precise physical constants of **Fenthion oxon sulfoxide** would be beneficial for the scientific community.

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- To cite this document: BenchChem. [Chemical and physical properties of Fenthion oxon sulfoxide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b133083#chemical-and-physical-properties-of-fenthion-oxon-sulfoxide>

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)